

Validating the Radiosensitizing Effect of BR101801 in Xenografts: A Comparative Guide

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Compound of Interest

Compound Name: DN401

Cat. No.: B12370358

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This guide provides an objective comparison of the radiosensitizing agent BR101801 with other therapeutic approaches, supported by experimental data.

Data Summary

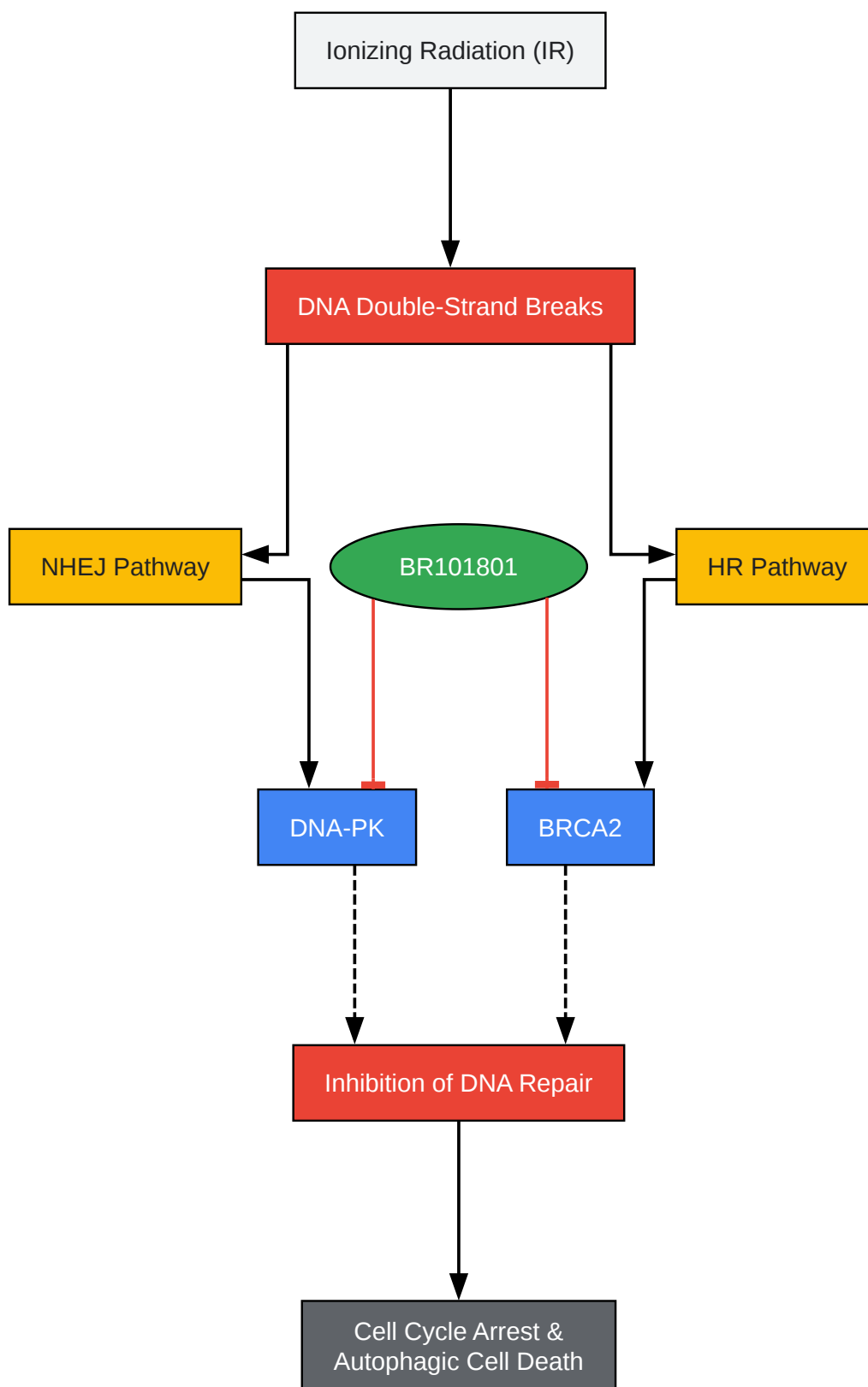
Table 1: In Vivo Efficacy of BR101801 in Combination with Ionizing Radiation (IR) in Human Solid Cancer Xenografts

Treatment Group	Tumor Growth Inhibition	Key Molecular Effects	Citation
IR alone	Moderate	Increased DNA damage	[1]
BR101801 + IR	Significantly suppressed	Reduced phosphorylation of DNA-PK	[1]

Mechanism of Action: BR101801

BR101801 is a potent inhibitor of DNA-dependent protein kinase (DNA-PK), a critical component of the non-homologous end-joining (NHEJ) pathway for DNA damage repair.[\[1\]](#) By inhibiting DNA-PK, BR101801 impairs the cancer cells' ability to repair DNA damage induced by ionizing radiation, leading to increased genomic instability, G2/M cell cycle arrest, and autophagic cell death.[\[1\]](#) Interestingly, BR101801 not only affects the NHEJ pathway but also

appears to reduce the levels of BRCA2, a key protein in the homologous recombination (HR) repair pathway.[1]



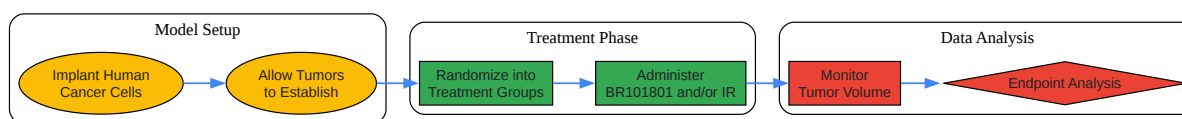
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Caption: Mechanism of BR101801 as a radiosensitizer.

Experimental Protocols

In Vivo Xenograft Model:

- Animal Model: Nude mice.
- Tumor Implantation: Subcutaneous implantation of human pancreatic cancer cells.
- Treatment Groups:
 - Vehicle control
 - BR101801 alone
 - Ionizing Radiation (IR) alone
 - BR101801 in combination with IR
- Drug Administration: (Details on dosage, route, and schedule would be included here if available).
- Irradiation: (Details on the radiation dose and schedule would be included here if available).
- Endpoint: Tumor growth was monitored to assess the therapeutic effect.^[1]



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Caption: Workflow for in vivo xenograft studies.

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References

- 1. Synergistic radiosensitizing effect of BR101801, a specific DNA-dependent protein kinase inhibitor, in various human solid cancer cells and xenografts - PubMed [pubmed.ncbi.nlm.nih.gov]
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